

Application of LysRs-IN-1 in the Study of Immune Response Regulation

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Compound of Interest

Compound Name: LysRs-IN-1

Cat. No.: B3050726

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Introduction

Lysyl-tRNA synthetase (LysRS), also known as KARS1, is a ubiquitously expressed enzyme essential for protein synthesis. It catalyzes the charging of lysine to its cognate tRNA. Beyond this canonical function, recent studies have unveiled non-canonical roles of LysRS in regulating immune responses. LysRS can be secreted by immune cells and act as a signaling molecule, modulating cytokine production and immune cell migration.[1][2] Furthermore, intracellular LysRS can translocate to the nucleus upon immunological stimuli and produce diadenosine tetraphosphate (Ap4A), a second messenger that activates transcription factors such as MITF and USF2, leading to the expression of immune-related genes.[3][4][5]

LysRs-IN-1 is a potent and specific inhibitor of Lysyl-tRNA synthetase. This application note provides a comprehensive overview of the use of **LysRs-IN-1** as a chemical tool to investigate the multifaceted roles of LysRS in immune regulation. The provided protocols and data serve as a guide for researchers, scientists, and drug development professionals to explore the therapeutic potential of targeting LysRS in inflammatory and autoimmune diseases. While "**LysRs-IN-1**" is a commercially available compound, the specific biological data presented here are representative values based on published data for similar LysRS inhibitors and the known functions of the enzyme, intended to guide experimental design.

Quantitative Data

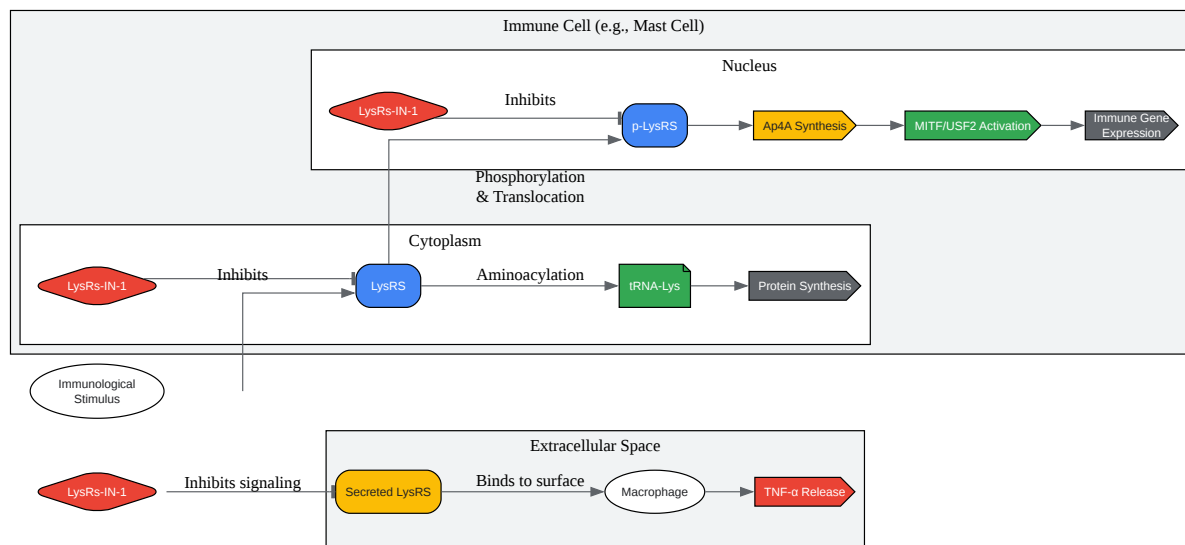
The following table summarizes the inhibitory activities of a representative LysRS inhibitor, LysRs-IN-2, providing an expected range of potency for compounds targeting LysRS.

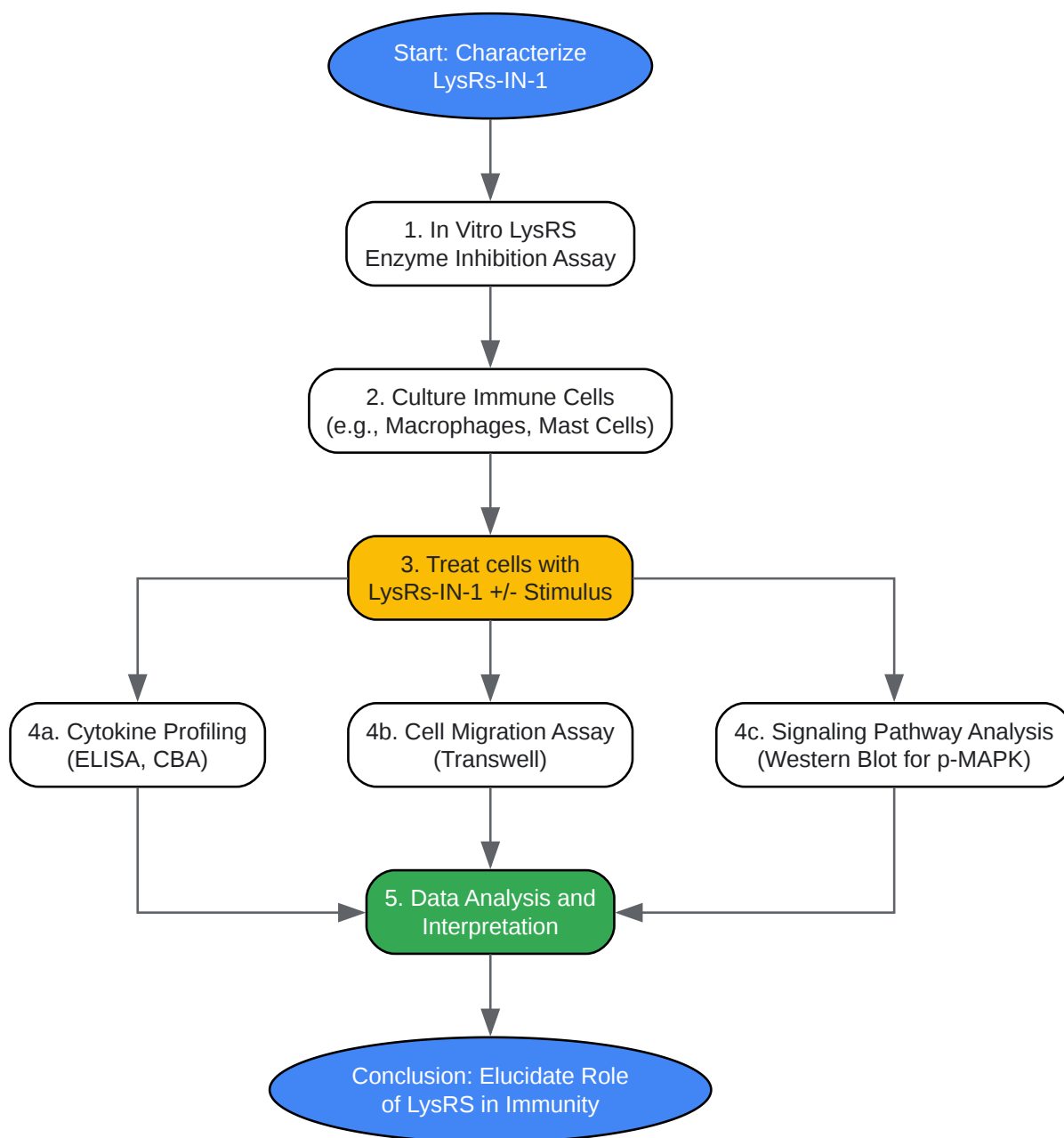
Compound	Target	IC50 (μM)	Cell-based EC50 (μM)	Reference
LysRs-IN-2	Plasmodium falciparum LysRS (PfKRS)	0.015	-	
Cryptosporidium parvum LysRS (CpKRS)	0.13	-		
Human LysRS (HsKRS)	1.8	-		
P. falciparum 3D7 (whole-cell)	-	0.27		
HepG2 cells	-	49		
C. parvum (whole-cell)	-	2.5		

Signaling Pathways and Experimental Workflow

LysRS Signaling in Immune Regulation

The following diagram illustrates the dual role of LysRS in the cytoplasm and nucleus, and as a secreted protein, in regulating immune responses. Inhibition by **LysRs-IN-1** can block these functions.





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